

# Application Notes and Protocols: Development of Fusidic Acid Nanocrystals for Dermal Delivery

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## Compound of Interest

Compound Name: *Fusidic acid hemihydrate*

Cat. No.: B6595041

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Audience: Researchers, scientists, and drug development professionals.

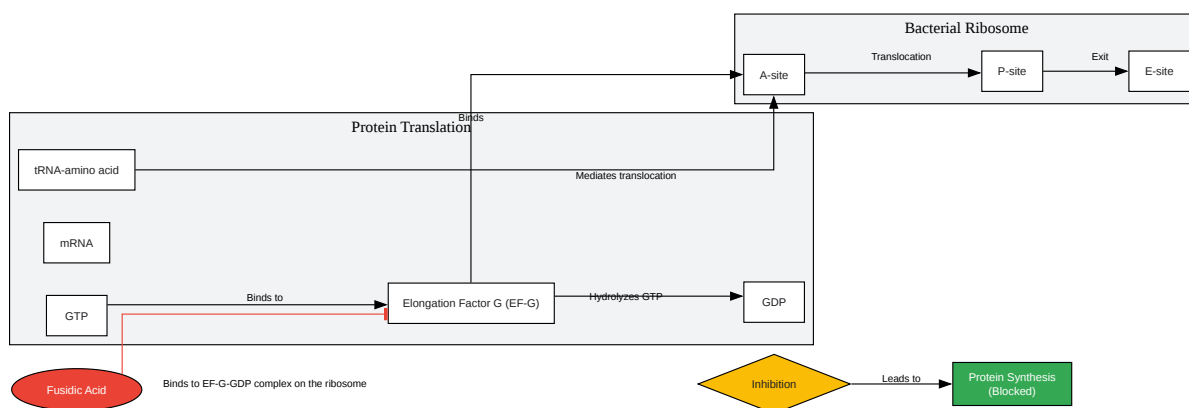
## Introduction

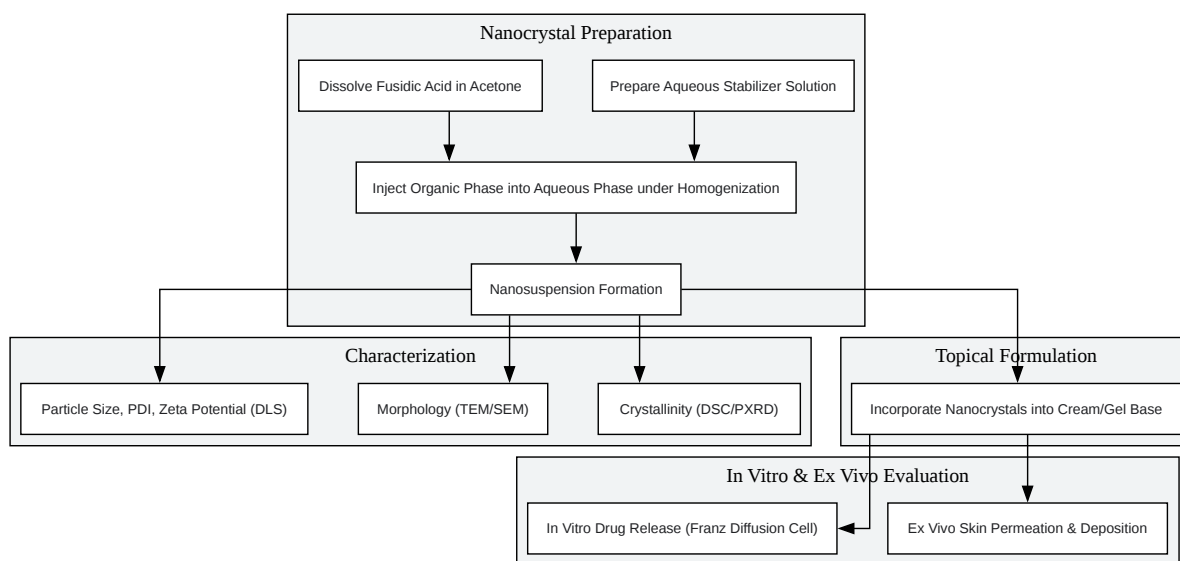
Fusidic acid is a bacteriostatic antibiotic effective against a range of Gram-positive bacteria, including *Staphylococcus aureus*, making it a valuable agent for treating skin infections.[1][2] However, its poor water solubility can limit its therapeutic efficacy in topical formulations.[3][4] [5] Nanocrystal technology offers a promising approach to enhance the dermal delivery of poorly soluble drugs like fusidic acid.[6] By reducing the particle size to the nanometer range, the saturation solubility and dissolution velocity of the drug are increased, leading to improved skin penetration and bioavailability.[3][6]

These application notes provide a comprehensive overview of the development of fusidic acid nanocrystals for dermal delivery, including detailed experimental protocols and characterization data. The information is intended to guide researchers in the formulation and evaluation of this advanced drug delivery system.

## Mechanism of Action of Fusidic Acid

Fusidic acid inhibits bacterial protein synthesis by preventing the translocation of elongation factor G (EF-G) from the ribosome.[2][7][8] This action blocks the peptide chain elongation, thereby halting bacterial growth.[2] Its unique mechanism of action results in little cross-resistance with other classes of antibiotics.[7]





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## References

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